

Tetrabutylammonium Fluoride Trihydrate: A Technical Guide to its Physical Properties

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Compound of Interest

Compound Name: *Tetrabutylammonium fluoride trihydrate*

Cat. No.: *B108558*

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Tetrabutylammonium fluoride trihydrate (TBAF trihydrate) is a quaternary ammonium salt widely utilized in organic synthesis.[1][2] It serves as a versatile reagent, acting as a source of fluoride ions, a mild base, and a phase transfer catalyst.[1] Its solubility in common organic solvents makes it an effective alternative to inorganic fluoride sources.[3] This guide provides an in-depth overview of its core physical properties, outlines standard experimental protocols for their determination, and illustrates a common application workflow.

Chemical Identity and Structure

- Chemical Name: **Tetrabutylammonium fluoride trihydrate**[4]
- Synonyms: TBAF trihydrate, Tetrabutylazanium fluoride trihydrate[1][3]
- CAS Number: 87749-50-6[3][4][5]
- Molecular Formula: $C_{16}H_{36}FN \cdot 3H_2O$ or $C_{16}H_{42}FNO_3$ [1][4][5]
- Molecular Weight: 315.51 g/mol [4][5]

The structure consists of a central nitrogen atom bonded to four butyl groups, forming a tetrabutylammonium cation. This cation is ionically associated with a fluoride anion (F^-) and coordinated with three molecules of water.

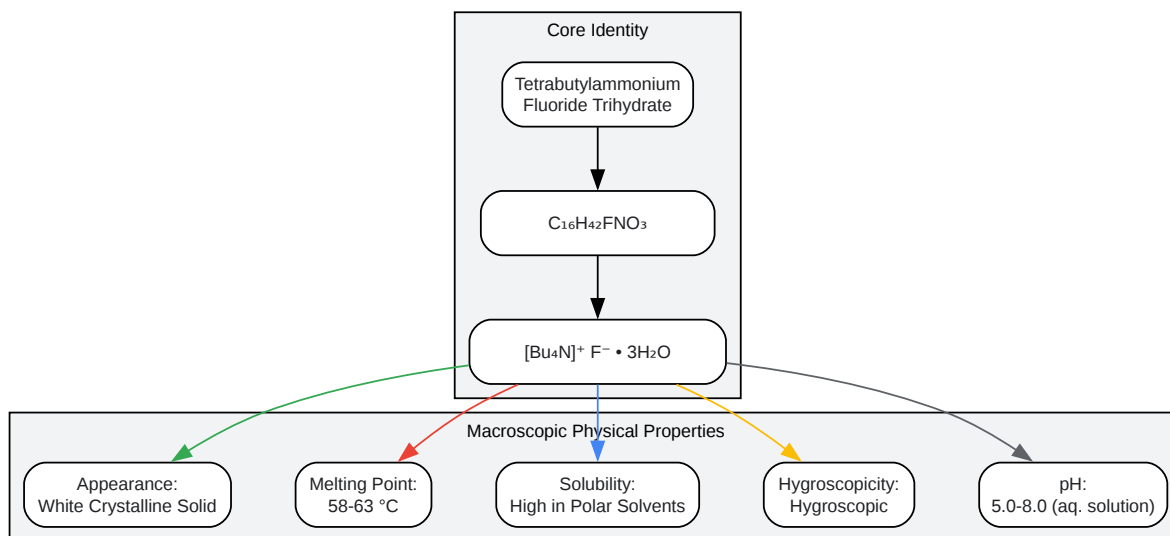
Quantitative Physical Properties

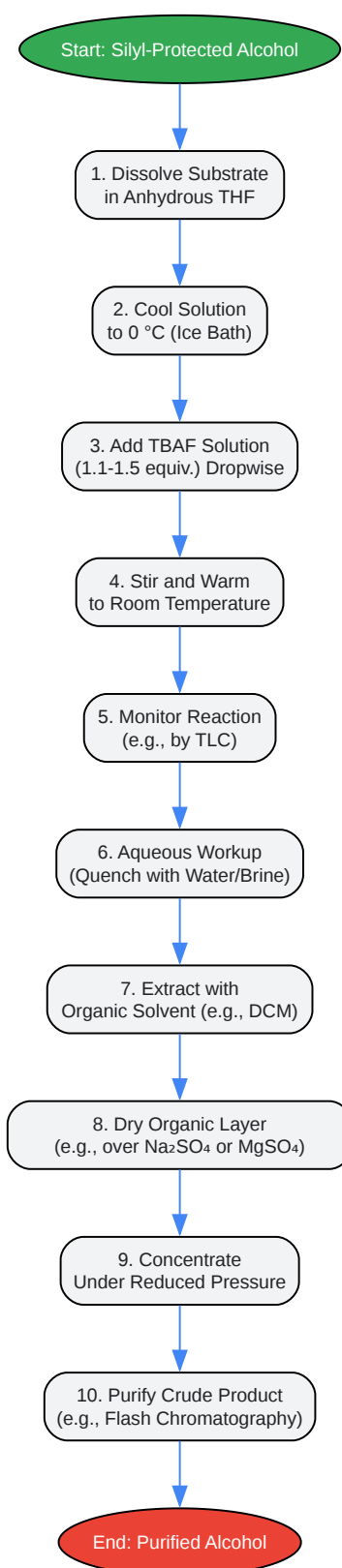
The physical properties of TBAF trihydrate have been reported across various commercial and scientific sources. The following table summarizes these key quantitative data points.

Property	Value	Source(s)
Appearance	White to off-white crystalline solid or powder	[1] [2]
Melting Point	58 - 63 °C / 136.4 - 145.4 °F	[2] [3]
Density	0.887 - 1.1 g/cm ³ (Discrepancy in reported values)	Value not found
Solubility	Highly soluble in water, methanol, THF, DMSO, and acetonitrile.	Value not found
pH	5.0 – 8.0 (50 g/L aqueous solution at 25 °C)	Value not found
Water Content	14.00 – 19.00% (Karl Fischer)	[1]
Hygroscopicity	Hygroscopic solid	[1]
Flash Point	Not applicable / Non-flammable	Value not found
Vapor Pressure	Data not available	Value not found

Logical Relationship of Properties

The fundamental chemical identity of **Tetrabutylammonium fluoride trihydrate** dictates its observable physical properties.





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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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